

A Technical Guide to Unlocking the Research Potential of Butyl Nonadecan-1-oate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Butyl nonadecan-1-oate*

CAS No.: 26718-87-6

Cat. No.: B12660167

[Get Quote](#)

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals interested in exploring the untapped potential of **Butyl nonadecan-1-oate**. While direct research on this specific long-chain fatty acid ester is limited, this document synthesizes existing knowledge on analogous compounds to illuminate promising avenues of investigation, from fundamental characterization to preclinical evaluation.

Introduction: The Case for Investigating Butyl Nonadecan-1-oate

Butyl nonadecan-1-oate (C₂₃H₄₆O₂, MW: 354.61 g/mol) is a long-chain fatty acid ester, a class of molecules known for their diverse biological activities and therapeutic potential. Although specific data on **Butyl nonadecan-1-oate** is not abundant, the established roles of similar lipids in cellular signaling, metabolic regulation, and disease pathology provide a strong rationale for its investigation. This guide will explore potential research areas, propose detailed experimental workflows, and discuss the underlying scientific principles to empower researchers to unlock the therapeutic promise of this molecule.

Long-chain fatty acids and their derivatives are integral to numerous physiological processes. They serve as energy sources, structural components of cell membranes, and signaling molecules that modulate inflammation, metabolism, and cell proliferation. The esterification of a fatty acid, such as nonadecanoic acid, with an alcohol, in this case, butanol, can significantly alter its physicochemical properties, including solubility and bioavailability, potentially enhancing its therapeutic utility.

This document will serve as a roadmap for the systematic evaluation of **Butyl nonadecan-1-oate**, outlining a logical progression from basic characterization to the exploration of its potential in key therapeutic areas.

Physicochemical Characterization and Synthesis

A foundational step in the investigation of any novel compound is the thorough characterization of its physical and chemical properties.

Table 1: Predicted Physicochemical Properties of Butyl nonadecan-1-oate

Property	Predicted Value/Information	Source
Molecular Formula	C23H46O2	
Molecular Weight	354.61 g/mol	
Appearance	Likely a colorless to pale yellow liquid or waxy solid	Analogous compounds
Solubility	Expected to be soluble in organic solvents and poorly soluble in water	Analogous compounds
Synthesis	Esterification of nonadecanoic acid with n-butanol	[1]

Synthesis of Butyl Nonadecan-1-oate

A robust and reproducible synthesis method is paramount for obtaining high-purity **Butyl nonadecan-1-oate** for research purposes. A common method for synthesizing fatty acid esters is through Fischer esterification.

Experimental Protocol: Fischer Esterification of Nonadecanoic Acid

- **Reactant Preparation:** In a round-bottom flask, dissolve nonadecanoic acid in an excess of n-butanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** Reflux the mixture with stirring for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, neutralize the acid catalyst with a weak base, such as sodium bicarbonate solution.
- **Extraction:** Extract the **Butyl nonadecan-1-oate** into an organic solvent like diethyl ether or hexane.
- **Purification:** Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate. The solvent is then removed under reduced pressure.
- **Final Purification:** The crude product can be further purified by column chromatography on silica gel to yield high-purity **Butyl nonadecan-1-oate**.

Potential Therapeutic Areas and Research Directions

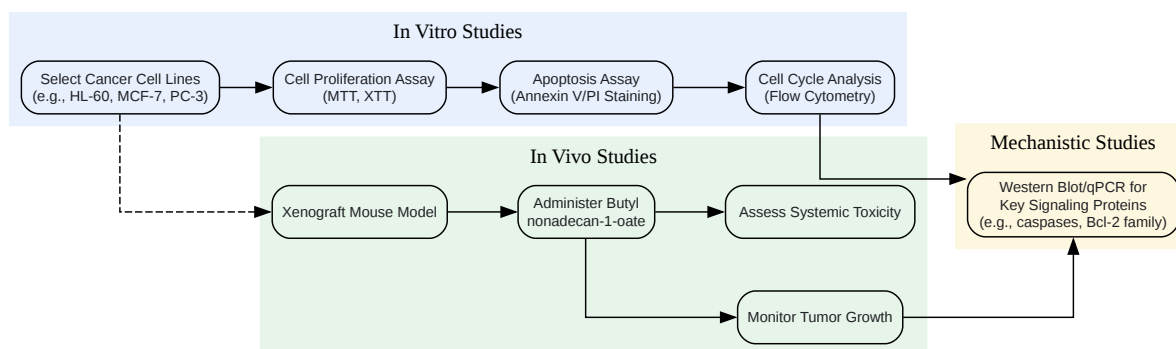
Based on the known biological activities of structurally similar long-chain fatty acid esters, several therapeutic areas present compelling opportunities for the investigation of **Butyl nonadecan-1-oate**.

Oncology

The antiproliferative effects of certain fatty acids and their esters against cancer cells are well-documented. For instance, nonadecanoic acid methyl ester has demonstrated inhibitory effects

on HL-60 cancer cell proliferation.[2] This suggests that **Butyl nonadecan-1-oate** may possess similar anticancer properties.

Proposed Research Workflow: Anticancer Activity



[Click to download full resolution via product page](#)

Caption: Proposed workflow for investigating the anticancer potential of **Butyl nonadecan-1-oate**.

Neurodegenerative and Demyelinating Disorders

Long-chain fatty acids are crucial for the proper functioning of the central nervous system, and their esters are being explored for the treatment of demyelinating diseases.[3] Fatty acid methyl esters have also shown neuroprotective effects in models of cerebral ischemia.[4]

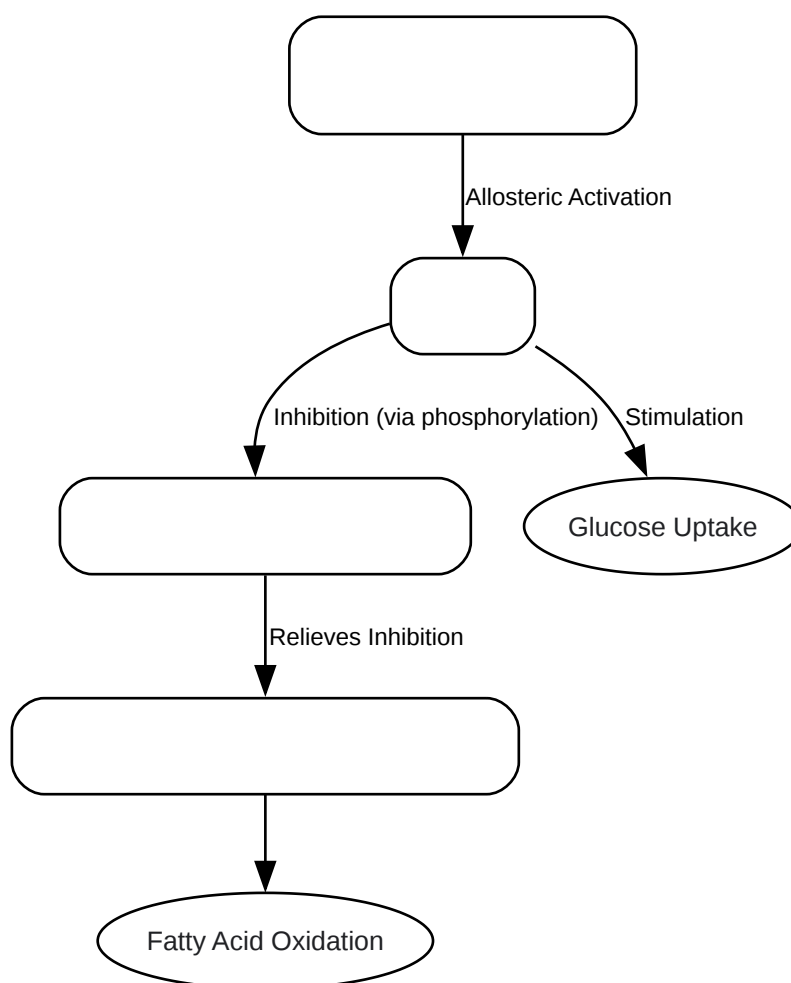
Proposed Research Areas:

- **Neuroprotection:** Investigate the ability of **Butyl nonadecan-1-oate** to protect neurons from excitotoxicity and oxidative stress in vitro.
- **Myelination:** Assess the potential of **Butyl nonadecan-1-oate** to promote the differentiation and maturation of oligodendrocytes, the myelin-producing cells of the CNS.

Metabolic Disorders

Long-chain fatty acyl-CoA esters are endogenous regulators of metabolism, in part through their allosteric control of AMP-activated protein kinase (AMPK).[5] Fatty acid esters of hydroxy fatty acids (FAHFAs) have also been identified as having anti-diabetic and anti-inflammatory properties.[6]

Potential Signaling Pathway: AMPK Activation



[Click to download full resolution via product page](#)

Caption: Hypothesized activation of the AMPK pathway by **Butyl nonadecan-1-oate**.

Experimental Protocol: In Vitro Glucose Uptake Assay

- Cell Culture: Culture adipocytes or myotubes in appropriate media.

- Treatment: Treat the cells with varying concentrations of **Butyl nonadecan-1-oate** for a specified time.
- Glucose Uptake: Add a fluorescently-labeled glucose analog (e.g., 2-NBDG) to the cells.
- Incubation: Incubate for a short period to allow for glucose uptake.
- Measurement: Wash the cells to remove extracellular 2-NBDG and measure the intracellular fluorescence using a plate reader or flow cytometer.

Antimicrobial Activity

Fatty acid esters isolated from marine organisms have demonstrated antibacterial properties. For example, octadecanoic acid butyl ester, a compound structurally similar to **Butyl nonadecan-1-oate**, has been identified in marine sponges with antibacterial activity.^[7]

Experimental Protocol: Broth Microdilution Assay

- Bacterial Strains: Select a panel of clinically relevant Gram-positive and Gram-negative bacteria.
- Inoculum Preparation: Prepare a standardized bacterial inoculum (e.g., 0.5 McFarland standard).
- Serial Dilutions: Prepare serial dilutions of **Butyl nonadecan-1-oate** in a 96-well microtiter plate containing appropriate broth media.
- Inoculation: Inoculate each well with the bacterial suspension.
- Incubation: Incubate the plate at the optimal temperature for bacterial growth.
- MIC Determination: The minimum inhibitory concentration (MIC) is determined as the lowest concentration of the compound that visibly inhibits bacterial growth.

Conclusion and Future Directions

Butyl nonadecan-1-oate represents a promising yet understudied molecule with the potential for therapeutic applications in oncology, neurology, and metabolic diseases. The research

framework outlined in this guide provides a starting point for its systematic investigation. Future research should focus on elucidating its mechanisms of action, evaluating its pharmacokinetic and pharmacodynamic properties, and exploring its efficacy in relevant animal models of disease. The synthesis of this foundational knowledge will be critical in determining the translational potential of **Butyl nonadecan-1-oate** as a novel therapeutic agent.

References

- CAS Common Chemistry. (n.d.). Butyl nonanoate. Retrieved February 20, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 39742, Butyl nonanoate. Retrieved February 20, 2026, from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Nonanoic acid, butyl ester (CAS 50623-57-9). Retrieved February 20, 2026, from [\[Link\]](#)
- Inxight Drugs. (n.d.). Butyl nonadecanoate. Retrieved February 20, 2026, from [\[Link\]](#)
- Coupland, K., et al. (n.d.). Use of nervonic acid and long chain fatty acids for the treatment of demyelinating disorders. Anatek Health. Retrieved February 20, 2026, from [\[Link\]](#)
- BioHippo. (n.d.). Nonadecanoic Acid Methyl Ester. Retrieved February 20, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). butyl decanoate. Retrieved February 20, 2026, from [\[Link\]](#)
- O'Neill, H. M., et al. (2020). Long-chain fatty acyl-CoA esters regulate metabolism via allosteric control of AMPK β 1-isoforms. *Nature Communications*, 11(1), 4498. [\[Link\]](#)
- Lee, J. Y., et al. (2015). Fatty acid methyl esters as a potential therapy against cerebral ischemia. *OCL - Oilseeds and fats, Crops and Lipids*, 22(4), D407. [\[Link\]](#)
- Wang, W., et al. (2024). Fatty acid esters of hydroxy fatty acids: A potential treatment for obesity-related diseases. *Obesity Reviews*, e13735. [\[Link\]](#)
- Li, Z., et al. (2021). One-pot production of butyl butyrate from glucose using a cognate “diamond-shaped” *E. coli* consortium. *Biotechnology for Biofuels*, 14(1), 180. [\[Link\]](#)

- Google Patents. (n.d.). CN102675096B - Method for preparing butyl stearate.
- Kamaruding, N. A., et al. (2020). Identification of Antibacterial Activity with Bioactive Compounds from Selected Marine Sponges. Pharmacognosy Journal, 12(3), 493-502. [[Link](#)]
- Zhang, Y., et al. (2023). Revelation for the Influence Mechanism of Long-Chain Fatty Acid Ethyl Esters on the Baijiu Quality by Multicomponent Chemometrics Combined with Modern Flavor Sensomics. Foods, 12(6), 1239. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 129658838, Nonadecanoic acid 2-acetoxy-propyl ester. Retrieved February 20, 2026, from [[Link](#)]
- The Good Scents Company. (n.d.). butyl butyrate. Retrieved February 20, 2026, from [[Link](#)]
- precisionFDA. (n.d.). BUTYL DECANOATE. Retrieved February 20, 2026, from [[Link](#)]
- Google Patents. (n.d.). CN1844091A - Process for preparing butyl isocyanate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN102675096B - Method for preparing butyl stearate - Google Patents [patents.google.com]
- 2. caymanchem.com [caymanchem.com]
- 3. anatekhealth.com [anatekhealth.com]
- 4. Fatty acid methyl esters as a potential therapy against cerebral ischemia | OCL - Oilseeds and fats, Crops and Lipids [ocl-journal.org]
- 5. Long-chain fatty acyl-CoA esters regulate metabolism via allosteric control of AMPK β 1-isoforms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Fatty acid esters of hydroxy fatty acids: A potential treatment for obesity-related diseases - PubMed [pubmed.ncbi.nlm.nih.gov]

- [7. phcogj.com \[phcogj.com\]](https://www.phcogj.com)
- To cite this document: BenchChem. [A Technical Guide to Unlocking the Research Potential of Butyl Nonadecan-1-olate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12660167/docs#a-technical-guide-to-unlocking-the-research-potential-of-butyl-nonadecan-1-olate\]](https://www.benchchem.com/product/b12660167/docs#a-technical-guide-to-unlocking-the-research-potential-of-butyl-nonadecan-1-olate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)